

# Ro 14-9578 cross-validation with other antibacterial compounds

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## Compound Focus: Ro 14-9578

CAS No.: 100891-41-6

Cat. No.: S541578

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## Experimental Protocols for Antibacterial Compound Evaluation

The evaluation of novel antibacterial compounds typically involves a combination of **in silico (computational) methods** and **in vitro (laboratory) experiments** [1].

The table below outlines the key methodologies cited in the research.

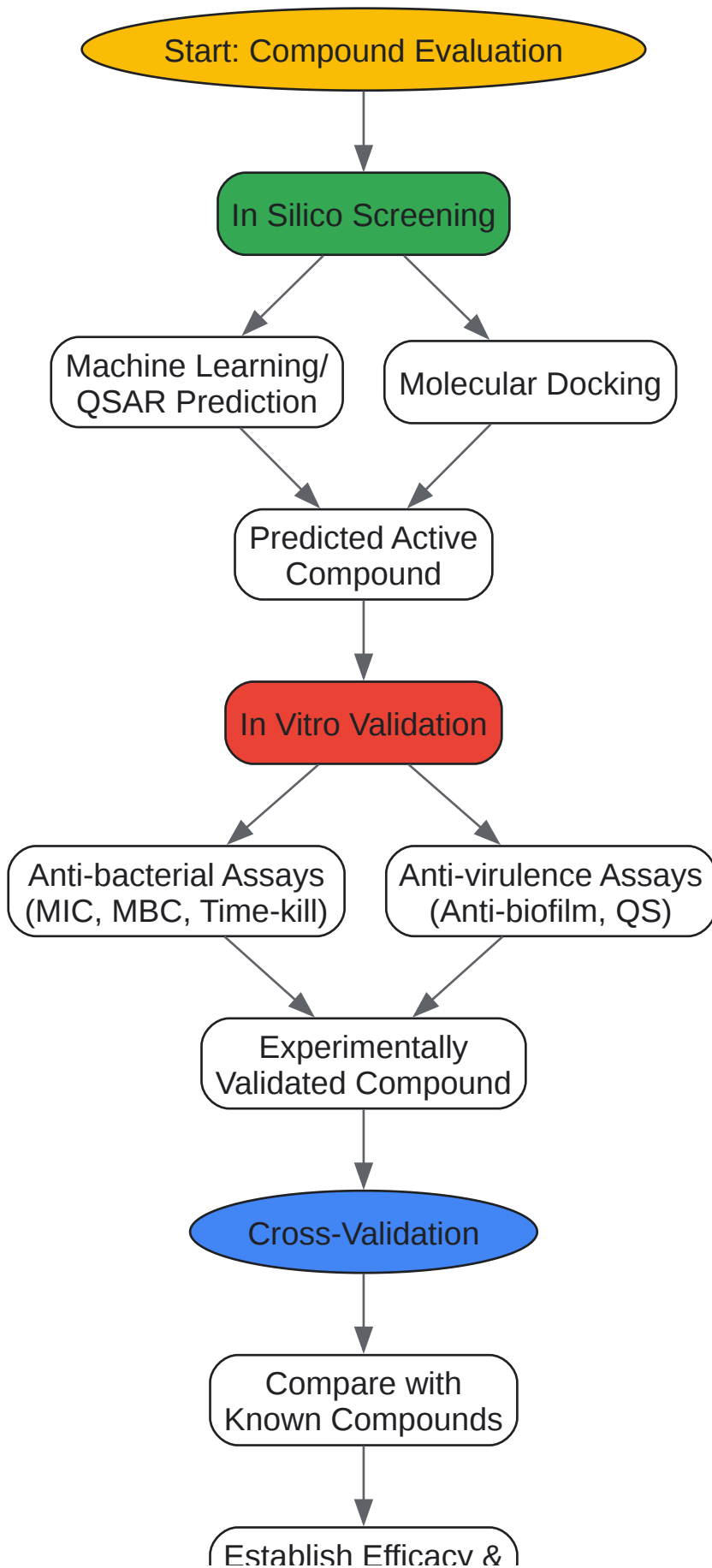
Method Category	Protocol Name	Description	Primary Application / Outcome Measured
In Silico	Ligand-Based Drug Design (LBDD)	Uses known active/inactive compounds; includes Quantitative Structure-Activity Relationship (QSAR) and machine learning models to correlate chemical structure with biological activity [1] [2].	Predicts antibacterial activity & identifies important structural features for activity [1].

Method Category	Protocol Name	Description	Primary Application / Outcome Measured
In Silico	Structure-Based Drug Design (SBDD)	Relies on 3D receptor structures; uses molecular docking to predict interactions between a compound and a target protein [1].	Identifies potential drug candidates & understands key molecular interactions [1].

| **In Vitro** | Anti-bacterial Assays | **Minimal Inhibitory Concentration (MIC)**: Lowest concentration that inhibits visible bacterial growth [1]. **Minimal Bactericidal Concentration (MBC)**: Lowest concentration that kills 99.9% of bacteria [1]. **Time-kill Assay**: Evaluates the rate of bactericidal activity over time [1]. | Measures direct, growth-inhibiting antibacterial activity. | | **In Vitro** | Anti-virulence Assays | **Anti-biofilm Assay**: Measures the ability of a compound to prevent or disrupt biofilm formation [1]. **Anti-quorum Sensing Assay**: Assesses disruption of bacterial cell-to-cell communication [1]. **Anti-adhesion Assay**: Evaluates inhibition of bacterial attachment to surfaces [1]. | Measures activity against virulence factors without directly killing bacteria. |

## Workflow for Compound Evaluation and Validation

The following diagram illustrates a typical integrated workflow for evaluating and validating novel antibacterial compounds, combining the in silico and in vitro methods described above:



## Positioning

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## Suggestions for Finding Specific Information on Ro 14-9578

Since the direct data you requested was not available in my search, here are some suggestions for how you might proceed:

- **Refine Your Search Strategy:** The compound "**Ro 14-9578**" may be an early research code. Try searching for its International Nonproprietary Name (INN) or common generic name if it was later assigned one.
- **Explore Specialized Databases:** Search in dedicated scientific databases like PubMed, Google Scholar, or chemical databases (e.g., ChEMBL, PubChem) using the term "**Ro 14-9578**" along with keywords like "antibacterial," "cross-validation," or "comparative study."
- **Consult Older Literature:** Given that "**Ro 14-9578**" appears to be a historical research code (with a derivative mentioned in a 1990 publication [3]), the relevant comparative studies might be found in older, archival scientific literature.

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## References

1. Evaluation of novel compounds as anti-bacterial or ... [pmc.ncbi.nlm.nih.gov]
2. Screening of antibacterial compounds with novel structure ... [aging-us.com]
3. (PDF) Structure-activity relationships in DNA gyrase inhibitors [academia.edu]

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